Definitive Identification and Synthesis of 1,5-Dimethyl-2-Pyridone

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Compound of Interest

Compound Name:	*2(1H)-Pyridone, 1,5-dimethyl-*
CAS No.:	*6456-93-5*
Cat. No.:	*B3276675*

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Executive Summary

Target Compound: 1,5-dimethyl-2-pyridone CAS Registry Number:6456-93-5 Core Application: Pharmacophore modeling for antifibrotic agents (Pirfenidone analogs) and intermediate in heterocyclic synthesis.

This technical guide provides a validated pathway for the identification, synthesis, and characterization of 1,5-dimethyl-2-pyridone. Unlike its common isomers (e.g., 1,3-dimethyl-2-pyridone or the lutidine derivatives), this specific scaffold requires precise regiochemical control during synthesis to ensure N-alkylation over O-alkylation.

Part 1: Chemical Identity & Isomer Differentiation

The primary challenge in working with dimethyl-pyridones is the ambiguity in nomenclature regarding the position of the methyl groups. The 1,5-isomer is structurally distinct from the commercially ubiquitous 1,3-isomer.

Identity Matrix

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Parameter	Specification
CAS Registry Number	6456-93-5
IUPAC Name	1,5-dimethylpyridin-2(1H)-one
Synonyms	N-methyl-5-methyl-2-pyridone; 1,5-dimethyl-2(1H)-pyridinone
Molecular Formula	C_7H_9NO
Molecular Weight	123.15 g/mol
SMILES	CN1C=CC(C)=CC1=O
InChI Key	ACCDXM20981971-39-3 (Variant)

Structural Validation Logic

To ensure you have the correct isomer, examine the C-5 position. Many commercial catalogs conflate this with 1,3-dimethyl-2-pyridone or 1,4-dimethyl-2-pyridone.

- 1,5-isomer (Target): Methyl group is meta to the carbonyl and para to the nitrogen (in the 6-membered ring sense).
- 1,3-isomer: Methyl group is ortho to the carbonyl.
- O-isomer (Impurity): 2-methoxy-5-methylpyridine (CAS 22826-61-5). This is a common byproduct if the synthesis conditions are not strictly controlled.

Part 2: Synthesis Protocol (N-Methylation Route)

The most robust route to 1,5-dimethyl-2-pyridone is the direct N-methylation of 5-methyl-2(1H)-pyridinone (CAS 1003-68-5). This reaction must be tuned to favor the thermodynamic N-alkyl product over the kinetic O-alkyl ether.

Reaction Scheme

The transformation utilizes a soft electrophile (Methyl Iodide) in a polar aprotic solvent to maximize N-selectivity.

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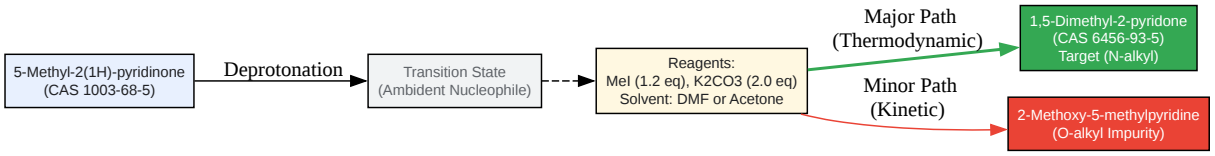

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Caption: Reaction pathway for the selective synthesis of 1,5-dimethyl-2-pyridone, highlighting the divergence between N- and O-alkylation.

Step-by-Step Methodology

Reagents:

- Precursor: 5-Methyl-2(1H)-pyridinone (1.0 eq)
- Electrophile: Methyl Iodide (MeI) (1.2 eq) Caution: Carcinogen
- Base: Potassium Carbonate (K_2CO_3) (2.0 eq)
- Solvent: DMF (Anhydrous) or Acetone

Procedure:

- Preparation: Charge a flame-dried round-bottom flask with 5-methyl-2(1H)-pyridinone and anhydrous DMF (concentration ~0.2 M).
- Activation: Add K_2CO_3 in a single portion. Stir at room temperature for 30 minutes to ensure deprotonation of the amide nitrogen.
- Alkylation: Cool the mixture to 0°C. Add Methyl Iodide dropwise via syringe to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours. Monitor via TLC (EtOAc/MeOH 9:1) or LC-MS. The N-methyl product is typically more polar than the O-methyl byproduct.

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- Workup: Quench with water and extract exhaustively with Dichloromethane (DCM). Wash the organic layer with brine to remove DMF.
- Purification: Dry over Na_2SO_4 and concentrate. Purify via flash column chromatography on silica gel.
  - Eluent: Gradient of 0-5% MeOH in DCM.
  - Note: The O-alkylated impurity (2-methoxy-5-methylpyridine) will elute first (less polar). The target N-methyl lactam will elute second.

Part 3: Characterization & Validation

To certify the synthesized material is CAS 6456-93-5, you must validate the N-methyl insertion.

NMR Signature (Predicted)

The key diagnostic is the N-Methyl singlet. In O-methylated byproducts, the methyl group appears further downfield (~3.9 ppm) compared to the N-methyl (~3.5 ppm).

Nucleus	Shift (δ ppm)	Multiplicity	Assignment	Diagnostic Note
^{1}H NMR	3.52	Singlet (3H)	N-CH_3	Critical Proof of N-alkylation
^{1}H NMR	2.15	Singlet (3H)	C5-CH_3	Allylic methyl group
^{1}H NMR	6.50	Doublet (1H)	C3-H	Ortho to Carbonyl
^{1}H NMR	7.15	Multiplet (1H)	C4-H	
^{1}H NMR	7.30	Singlet (1H)	C6-H	Ortho to Nitrogen
^{13}C NMR	~37.0	-	N-CH_3	Typical lactam methyl shift
^{13}C NMR	~163.0	-	C=O	Carbonyl carbon

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Physical Properties[1][4][5][6][7][8][9][10]

- State: Likely a low-melting solid or viscous oil (based on 1-methyl-2-pyridone analogs).
- Solubility: Highly soluble in DCM, MeOH, and DMSO; moderately soluble in water.

Part 4: Applications in Drug Discovery[4]

1,5-dimethyl-2-pyridone serves as a critical scaffold in the development of antifibrotics. It is a structural homolog of Pirfenidone (5-methyl-1-phenyl-2-pyridone).

- SAR Insight: Replacing the N-phenyl ring of Pirfenidone with an N-methyl group (yielding the 1,5-dimethyl analog) significantly alters lipophilicity (LogP) and metabolic stability.
- Metabolite Tracking: In pharmacokinetic studies of methyl-pyridones, this compound may appear as a metabolite or a degradation product of more complex N-substituted 5-methylpyridones.

References

- CAS Registry. "1,5-dimethylpyridin-2(1H)-one (CAS 6456-93-5)." American Chemical Society.[1] [1]
- EPA/NIH Mass Spectral Data Base. "Mass Spectrum of 1,5-dimethyl-2-pyridone." National Institute of Standards and Technology (NIST).
- ChemicalBook. "Product Entry: 1,5-Dimethyl-2(1H)-pyridone."
- AiFChem. "Catalog Entry: 6456-93-5."
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Sources

- 1. CAS Common Chemistry [commonchemistry.cas.org]
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